

# Improving the stability of 4-chloro-N-methylpyridin-2-amine during reactions

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## Compound of Interest

Compound Name: 4-chloro-N-methylpyridin-2-amine

Cat. No.: B1602903

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## Technical Support Center: 4-Chloro-N-methylpyridin-2-amine

Welcome to the technical support center for **4-chloro-N-methylpyridin-2-amine**. This guide is designed for researchers, scientists, and drug development professionals to provide in-depth, field-proven insights into improving the stability of this versatile reagent during chemical reactions. Our goal is to move beyond simple protocols and explain the underlying chemical principles, empowering you to troubleshoot effectively and optimize your synthetic outcomes.

## Frequently Asked Questions (FAQs)

### Q1: What are the key chemical properties of 4-chloro-N-methylpyridin-2-amine?

**4-Chloro-N-methylpyridin-2-amine** (CAS No. 782439-26-3) is a substituted pyridine derivative.<sup>[1]</sup> Its reactivity is primarily dictated by the interplay of the electron-donating N-methylamino group at the 2-position and the electron-withdrawing chloro group at the 4-position on the pyridine ring. Understanding this electronic balance is crucial for predicting its behavior in reactions.

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>7</sub> CIN <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	142.59 g/mol	<a href="#">[1]</a>
Appearance	Typically an off-white or light yellow solid	<a href="#">[2]</a>
Storage	Recommended to store in a dry, sealed container, often under refrigeration (2-8°C). <a href="#">[1]</a> <a href="#">[2]</a>	

The pyridine nitrogen is basic and can be protonated under acidic conditions. This protonation significantly increases the electrophilicity of the pyridine ring, making the chloro-substituent more susceptible to nucleophilic displacement. This "switchable" reactivity is a key feature of halopyridines.[\[3\]](#)

## Q2: What are the most common stability issues and degradation pathways for this compound?

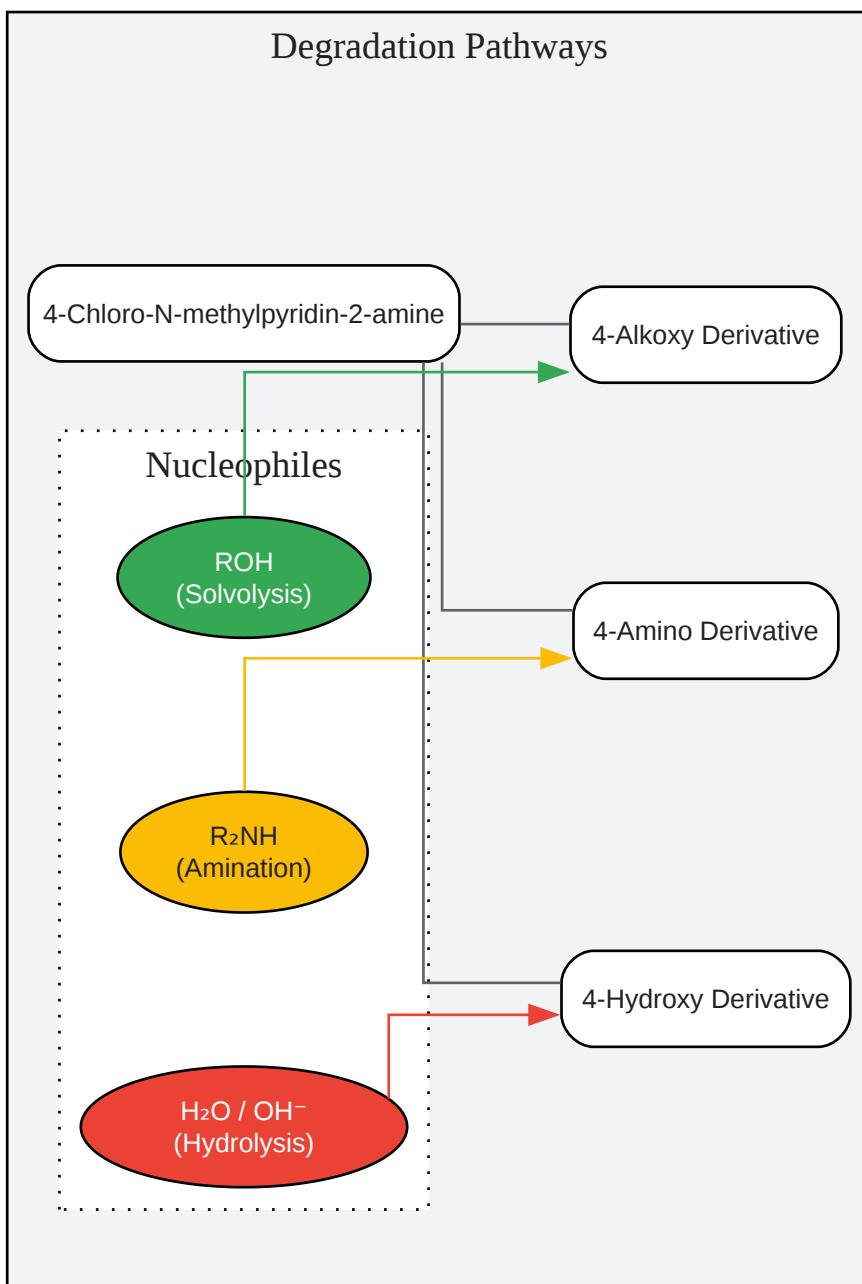
The primary stability concern for **4-chloro-N-methylpyridin-2-amine** is its susceptibility to nucleophilic aromatic substitution (SNAr) at the C4 position, leading to the displacement of the chloride. This can be an intended reaction or an undesired degradation pathway.

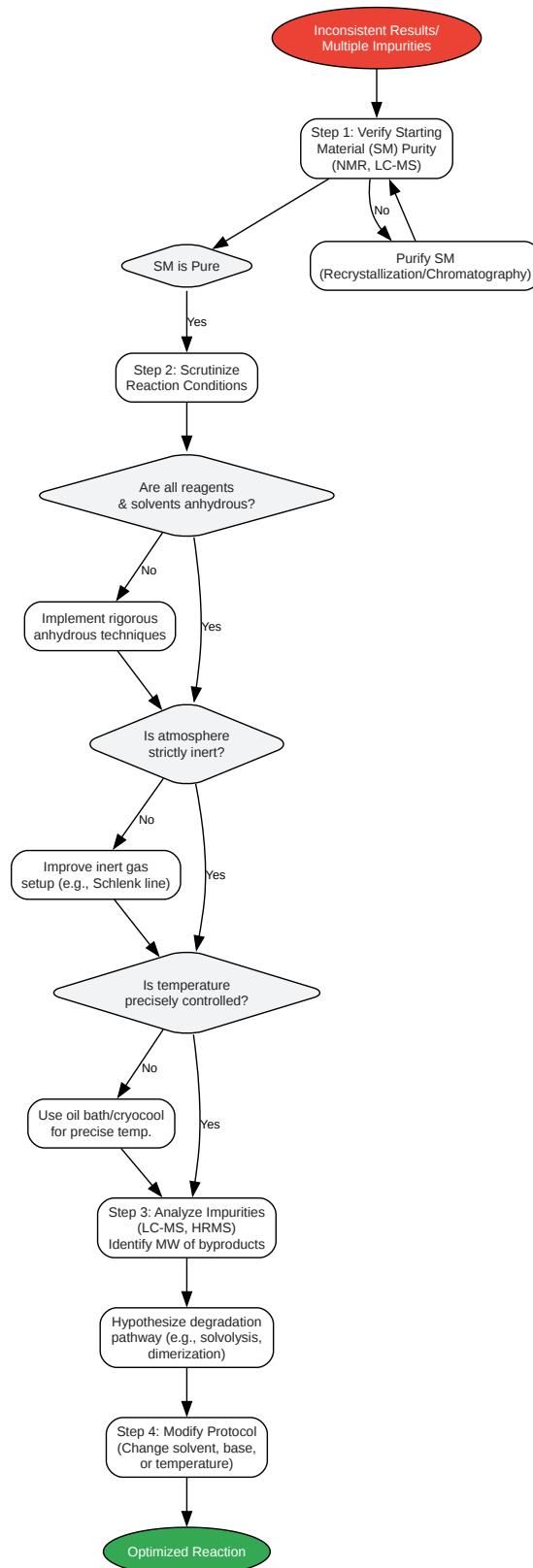
### Key Degradation Pathways:

- Hydrolysis: In the presence of water or hydroxide ions, the chloro group can be displaced to form the corresponding 4-hydroxy-N-methylpyridin-2-amine. This is often accelerated by heat and acidic or basic conditions. While the pyridine ring itself is relatively stable, functional groups attached to it can be more labile.[\[4\]](#)
- Amination: Reaction with amine-based nucleophiles (including other molecules of **4-chloro-N-methylpyridin-2-amine** or amine solvents/reagents) can lead to the formation of diamino-pyridine derivatives.

- Solvolysis: Nucleophilic solvents, such as methanol or ethanol, can displace the chloride, especially at elevated temperatures, leading to the formation of 4-alkoxy-N-methylpyridin-2-amine impurities.

Below is a diagram illustrating these primary degradation routes.



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